

Application Notes and Protocols for Cell Proliferation Assay Using (R)-OP-1074

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-OP-1074

Cat. No.: B12374524

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(R)-OP-1074 is a potent and selective estrogen receptor degrader (PA-SERD) with pure antiestrogenic activity. It functions by specifically binding to the estrogen receptor alpha (ER α), disrupting the conformation of helix 12, which leads to the degradation of the receptor. This mechanism of action makes **(R)-OP-1074** a valuable tool for studying the effects of ER α signaling inhibition on cell proliferation, particularly in estrogen-dependent breast cancer models.

These application notes provide a summary of the anti-proliferative effects of **(R)-OP-1074** and a detailed protocol for assessing its impact on cell viability and proliferation in cancer cell lines.

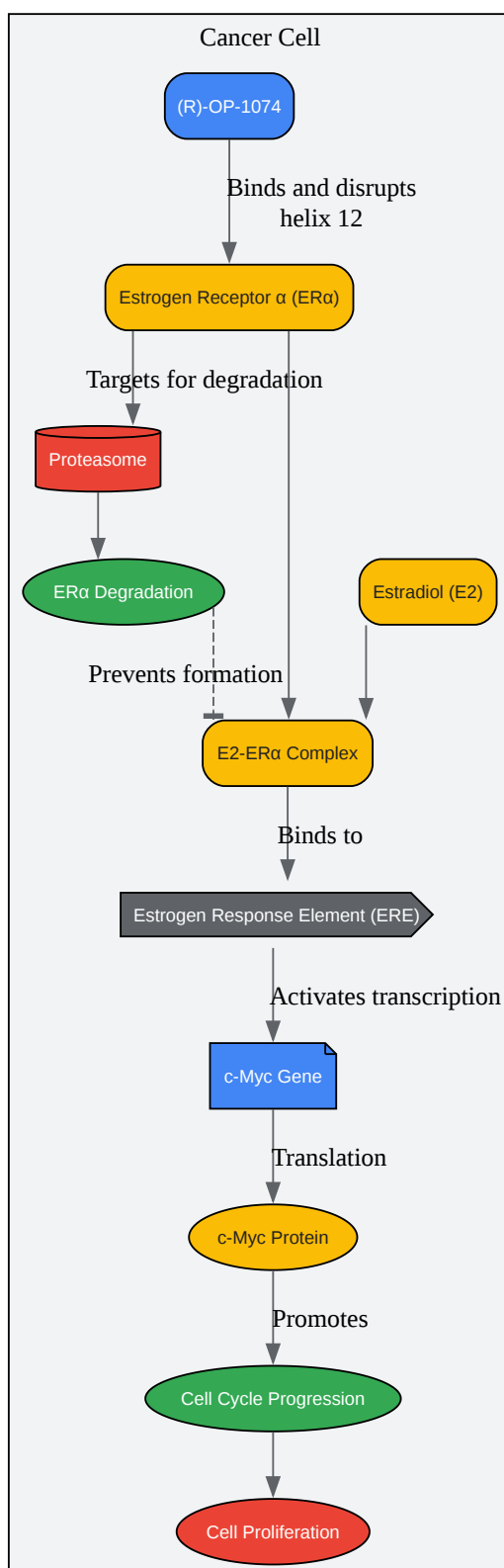
Data Presentation

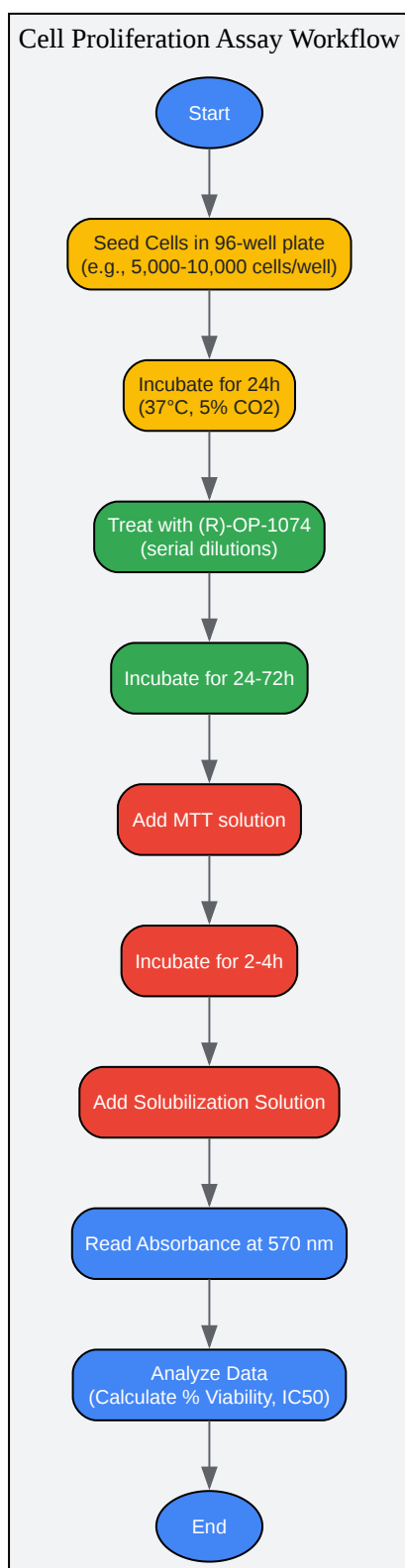
The anti-proliferative activity of **(R)-OP-1074** has been quantified in various breast cancer cell lines. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values obtained from in vitro studies.

Cell Line	Cancer Type	(R)-OP-1074 IC50 (nM)	Reference
MCF-7	Estrogen Receptor-Positive Breast Cancer	6.3	[1]
CAMA-1	Estrogen Receptor-Positive Breast Cancer	9.2	[1]

Signaling Pathway of (R)-OP-1074

(R)-OP-1074 exerts its anti-proliferative effects by inducing the degradation of ER α . This targeted degradation prevents the transcription of estrogen-responsive genes that are crucial for cell cycle progression, such as c-Myc. The subsequent decrease in c-Myc levels leads to cell cycle arrest, thereby inhibiting tumor cell proliferation.[2][3][4][5]





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